

An In-depth Technical Guide to N'-(2-Cyanophenyl)-N,N-

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Compound of Interest

Compound Name: N'-(2-Cyanophenyl)-N,N-dimethylformamidine
CAS No.: 36185-83-8
Cat. No.: B1266594

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This guide provides a comprehensive technical overview of **N'-(2-Cyanophenyl)-N,N-dimethylformamidine** (CAS No. 36185-83-8), a pivotal reagent for professionals in drug development, this document delves into the compound's synthesis, physicochemical properties, and its critical role as a versatile building block.

Introduction: The Strategic Importance of a Versatile Building Block

N'-(2-Cyanophenyl)-N,N-dimethylformamidine is a substituted aromatic formamidine that has garnered significant attention as a key building block in organic synthesis. The presence of a nitrile group ortho to a dimethylamino group on a benzene ring, provides a unique electronic and steric arrangement that facilitates sequential, regioselective cyclization reactions. This arrangement is particularly useful in the synthesis of nitrogen-containing heterocycles, most notably quinazolines, which are prominent scaffolds in a multitude of pharmacologically active compounds. The compound's structure allows for controlled, stepwise annulation, enabling the construction of complex molecular architectures from simple, readily available starting materials.

Physicochemical & Computed Properties

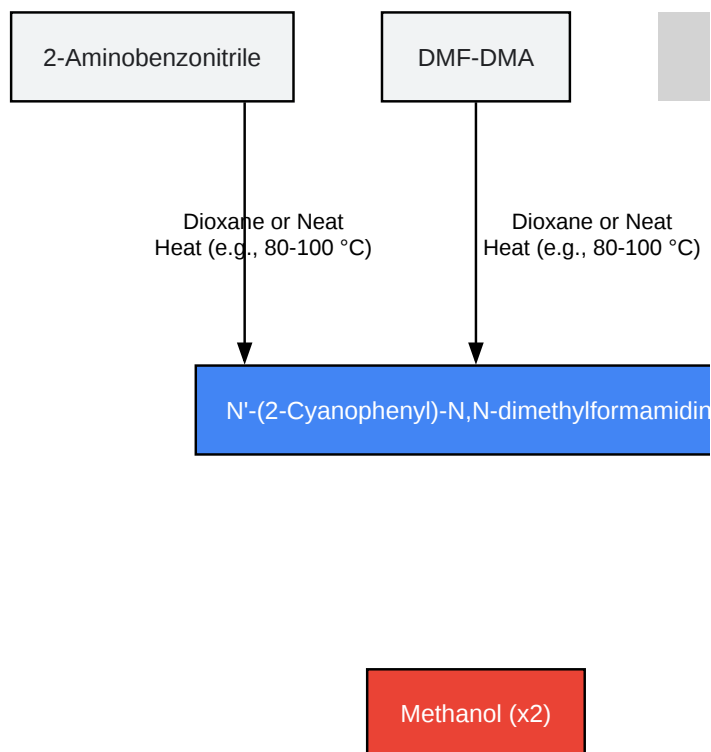
A thorough understanding of a compound's physical and chemical properties is fundamental to its application in synthesis. The key properties of **N'-(2-Cyanophenyl)-N,N-dimethylformamidine** are summarized below:

Property	Value	Unit
CAS Number	36185-83-8	
Molecular Formula	C ₁₀ H ₁₁ N ₃	
Molecular Weight	173.21	g/mol
Boiling Point	315.8	°C at 760 mmHg
Density	0.98	g/cm ³
Flash Point	144.8	°C
Topological Polar Surface Area	39.4	Å ²
Complexity	224	
Rotatable Bond Count	2	
Hydrogen Bond Acceptor Count	2	

Synthesis of N'-(2-Cyanophenyl)-N,N-dimethylformamidine

The most direct and efficient synthesis of the title compound involves the reaction of 2-aminobenzonitrile with an aminomethylenating agent, typically dimethylformaldehyde (DMF), followed by treatment with dimethylamine (DMA). This is a classic example of the utility of DMF-DMA for converting primary amines into their corresponding N,N-dimethylformamidine derivatives.

Causality of Experimental Design: The reaction proceeds via the nucleophilic attack of the primary amino group of 2-aminobenzonitrile on the electrophilic carbon of dimethylformaldehyde. The subsequent reaction with dimethylamine drives the reaction to completion. The choice of a high-boiling, non-protic solvent like dioxane or neat reaction conditions is often preferred to facilitate the reaction. The reaction is typically conducted under mild heating to ensure a sufficient reaction rate without promoting side reactions.



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Synthetic workflow for the target compound.

Self-Validating Experimental Protocol

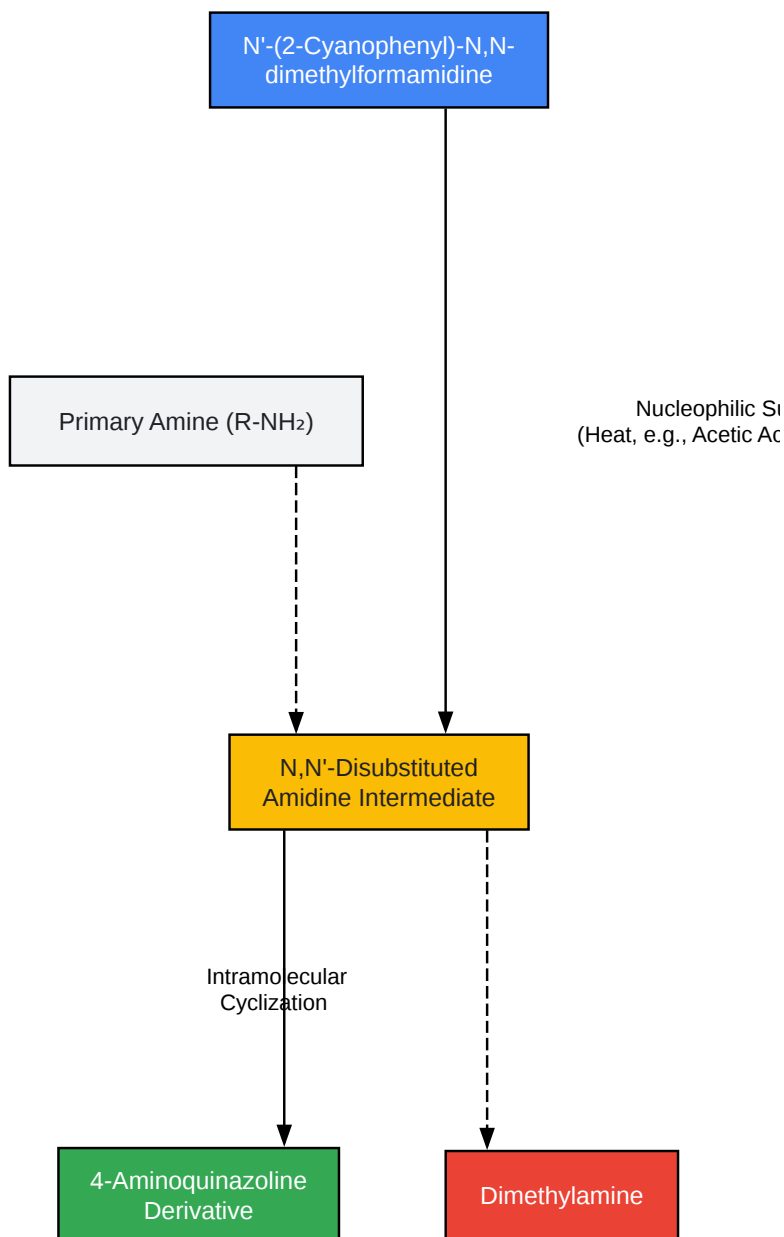
This protocol is designed to be self-validating through in-process monitoring and clear endpoints.

- **Reactor Setup:** To a flame-dried, round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-aminobenzonitrile (1.0 eq).
- **Reagent Addition:** Under an inert atmosphere (e.g., nitrogen or argon), add N,N-dimethylformamide dimethyl acetal (DMF-DMA) (1.1 to 1.5 eq). The
 - **Scientist's Insight:** Using a slight excess of DMF-DMA ensures complete consumption of the starting amine and compensates for any potential hydrolysis.
- **Reaction Execution:** Heat the reaction mixture to 80-100 °C.
- **In-Process Control (Validation):** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry. The appearance of a new, higher R_f product spot indicates conversion. The reaction is typically complete within 2-4 hours.
- **Work-up and Isolation:**
 - Cool the reaction mixture to room temperature.
 - Remove the solvent (and excess DMF-DMA) under reduced pressure using a rotary evaporator.
 - The resulting crude product, often an oil or low-melting solid, can be purified by vacuum distillation or crystallization from a suitable solvent system to yield **dimethylformamidine**.

Application in Heterocyclic Synthesis: The Gateway to Quinazolines

The primary and most valuable application of **N'-(2-Cyanophenyl)-N,N-dimethylformamidine** is its role as a key intermediate in the synthesis of 4-aminquinazoline and related heterocycles. The nitrile group is a directing group, while the ortho-nitrile group is the key electrophilic center for the final cyclization step.

Mechanistic Rationale: The reaction is a powerful example of a domino or cascade reaction. It begins with the nucleophilic attack of a primary or secondary amine, forming a new N,N'-disubstituted amidine intermediate. This intermediate is conformationally primed for the subsequent, and often spontaneous, intramolecular cyclization where the nitrogen of the cyano group attacks the electrophilic carbon of the formamidine, forming the pyrimidine ring of the quinazoline scaffold.^{[3][8]}



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Domino reaction pathway to 4-aminoquinazolines.

Field-Proven Protocol: Microwave-Assisted Quinazoline Synthesis

Microwave-assisted synthesis offers significant advantages in terms of reaction speed and efficiency for this transformation.^{[1][9]}

- **Reactor Setup:** In a 10 mL microwave reaction vial equipped with a magnetic stir bar, combine **N'-(2-Cyanophenyl)-N,N-dimethylformamidine** (1
- **Solvent System:** Add a solvent mixture, such as isopropanol and acetic acid (e.g., 4:1 v/v).
 - **Scientist's Insight:** Acetic acid serves as a catalyst, protonating the formamidine to increase its electrophilicity and facilitating the initial nucleophi

- Microwave Irradiation: Seal the vial and place it in a microwave reactor. Irradiate the mixture at a constant temperature (e.g., 100-120 °C) for 15-30 min.
 - Self-Validation: The reaction pressure should remain stable after an initial ramp-up, indicating a controlled reaction. Monitor pressure to ensure it remains constant.
- Work-up and Purification:
 - After cooling, concentrate the reaction mixture in vacuo.
 - Neutralize the residue with a saturated aqueous solution of sodium bicarbonate.
 - Extract the product with an organic solvent (e.g., ethyl acetate or dichloromethane).
 - Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate.
 - Purify the crude product by column chromatography on silica gel to obtain the desired 4-aminoquinazoline.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of **N'-(2-Cyanophenyl)-N,N-dimethylformamidinium**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons (typically in the range of δ 7.0-7.8 ppm), singlets for the non-equivalent methyl groups of the dimethylamino moiety (due to restricted rotation around the C-N bond) typically around δ 3.0 ppm.
 - ¹³C NMR: The carbon NMR spectrum will display signals for the aromatic carbons, the nitrile carbon (δ ~115-120 ppm), the formamidinium carbon (δ ~150-160 ppm), and the methyl carbons (δ ~40 ppm).
- Mass Spectrometry (MS): Electrospray ionization (ESI) mass spectrometry would show a prominent ion corresponding to the protonated molecule.
- Infrared (IR) Spectroscopy: The IR spectrum should exhibit a strong, sharp absorption band characteristic of the nitrile (C≡N) stretch, typically around 2100-2200 cm⁻¹.

Conclusion

N'-(2-Cyanophenyl)-N,N-dimethylformamidinium is more than a simple chemical; it is a strategically designed synthetic tool. Its straightforward preparation and diverse functionalities make it an indispensable intermediate for drug discovery and heterocyclic chemistry. The protocols and mechanistic insights provided here efficiently construct valuable quinazoline-based molecular scaffolds.

References

- Luo, Y., et al. (2013). Quinazoline derivatives: synthesis and bioactivities. PMC - PubMed Central. Available at: [\[Link\]](#)
- SUPPORTING INFORMATION Selective functionalization at N2-position of guanine in oligonucleotides via reductive amination. The Royal Society of Chemistry. Available at: [\[Link\]](#)
- Takeuchi, H., et al. (1995). A Novel Synthesis of Quinazolines by Cyclization of 1-(2-Isocyanophenyl)alkylideneamines Generated by the Treatment of N,N-Dimethylformamide with 2-Cyanophenylisocyanide. Available at: [\[Link\]](#)
- Abu-Shanab, F. A., et al. (2011). Dimethylformamide Dimethyl Acetal (DMFDMA) in Heterocyclic Synthesis. International Journal of Organic Chemistry. Available at: [\[Link\]](#)
- Kim, S., et al. (2020). Recyclable Magnetic Cu-MOF-74-Catalyzed C(sp²)-N Coupling and Cyclization under Microwave Irradiation: Synthesis of Imidazopyridine Derivatives. Available at: [\[Link\]](#)
- 2-Aminobenzonitrile. ResearchGate. Available at: [\[Link\]](#)
- N'-(4-AMINO-2-CYANOPHENYL)-N,N-DIMETHYLFORMIMIDAMIDE, (E)-. gsrs. Available at: [\[Link\]](#)
- Quinazolines [a]-Annulated by Five-Membered Heterocycles: Synthesis and Biological Activity. PMC - NIH. Available at: [\[Link\]](#)
- Stanovnik, B., et al. Reactions of N-heteroarylformamide oximes and N-heteroarylacetamide oximes with N,N-dimethylformamide dimethyl acetal. Available at: [\[Link\]](#)

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- 1. Quinazoline derivatives: synthesis and bioactivities - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Chemical Insights Into the Synthetic Chemistry of Quinazolines: Recent Advances - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Page loading... [wap.guidechem.com]
- 5. new.zodml.org [new.zodml.org]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. Recyclable Magnetic Cu-MOF-74-Catalyzed C(sp²)-N Coupling and Cyclization under Microwave Irradiation: Synthesis of Imidazo[1,2-c]quinaz
- 9. Recent advances in non-conventional synthesis of N-heterocyclic compounds: emerging strategies and biological perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 10. rsc.org [rsc.org]
- 11. rsc.org [rsc.org]
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